

IDF-11774: A Technical Whitepaper on a Novel HIF-1 α Inhibitor

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Compound of Interest

Compound Name: IDF-11774

Cat. No.: B15573667

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Abstract

IDF-11774 is a novel, orally available small molecule inhibitor of Hypoxia-Inducible Factor-1 α (HIF-1 α), a master transcriptional regulator of the cellular response to hypoxia.[1] By targeting HIF-1 α , **IDF-11774** disrupts the metabolic adaptations of cancer cells, leading to reduced tumor growth and angiogenesis.[2][3] This document provides a comprehensive overview of the chemical properties, structure, mechanism of action, and preclinical efficacy of **IDF-11774**, supported by quantitative data and detailed experimental protocols.

Chemical Properties and Structure

IDF-11774 is an aryloxyacetyl amino benzoic acid derivative.[4] Its synthesis involves an acid-amine coupling reaction between 1-methyl piperazine and 4-(1-adamantyl)-phenoxy acetic acid.[5]

Table 1: Physicochemical Properties of **IDF-11774**

Property	Value	Reference
Molecular Formula	C ₂₃ H ₃₂ N ₂ O ₂	
Molecular Weight	368.51 g/mol	
CAS Number	1429054-28-3	
Purity	99.30%	
Solubility	DMSO: 15 mg/mL (40.7 mM)	
	Ethanol: 5 mg/mL	
	Water: Insoluble	

Mechanism of Action

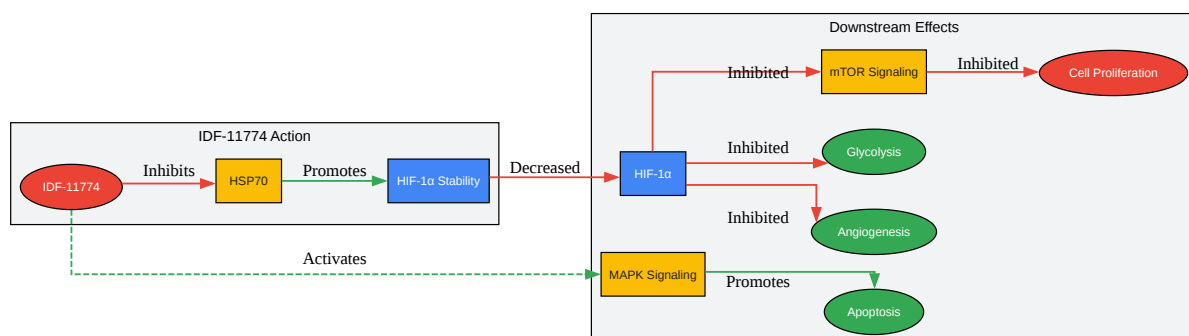
IDF-11774 exerts its primary anticancer effects through the inhibition of HIF-1 α . Under hypoxic conditions, which are common in solid tumors, HIF-1 α is stabilized and promotes the transcription of genes involved in angiogenesis, glucose metabolism, and cell survival. **IDF-11774** disrupts this process through multiple mechanisms:

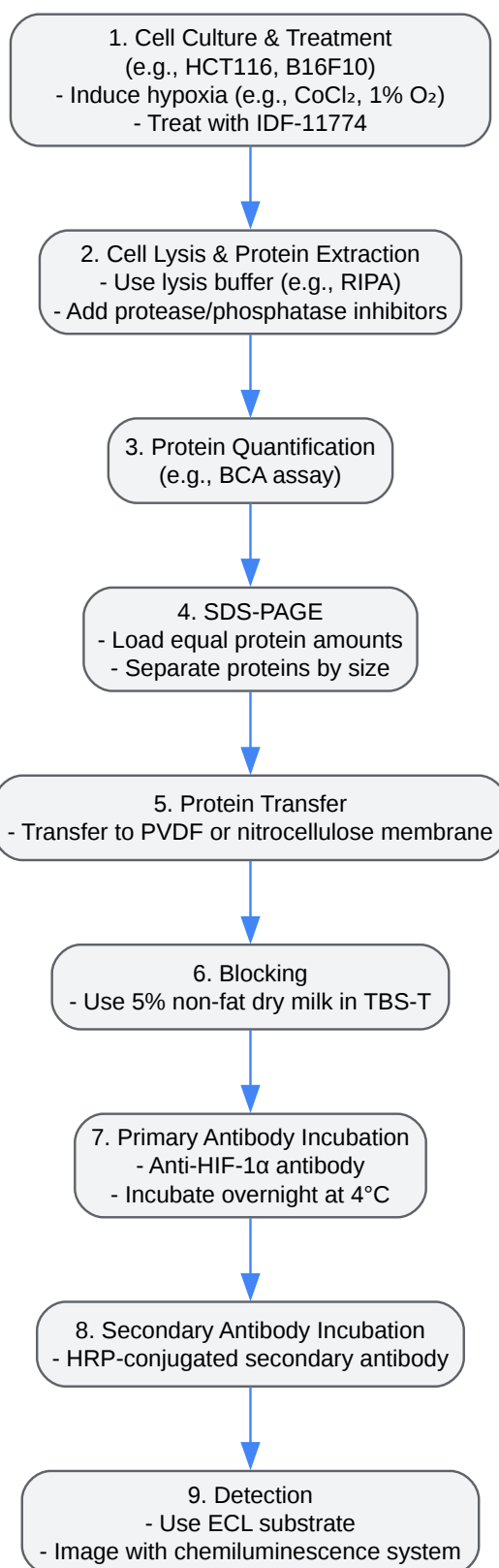
- **Inhibition of HSP70 Chaperone Activity:** **IDF-11774** binds to an allosteric pocket of Heat Shock Protein 70 (HSP70), interfering with its chaperone activity which is crucial for the proper folding and stability of HIF-1 α .
- **Promotion of Proteasomal Degradation:** By inhibiting HSP70, **IDF-11774** promotes the proteasomal degradation of HIF-1 α , even under hypoxic conditions.
- **Inhibition of Mitochondrial Respiration:** The compound has been shown to inhibit mitochondrial respiration, leading to an increase in intracellular oxygen levels, which further destabilizes HIF-1 α .

This multi-pronged attack on HIF-1 α leads to the downstream inhibition of several critical cancer-promoting pathways.

Signaling Pathways Modulated by IDF-11774

The inhibition of HIF-1 α by **IDF-11774** initiates a cascade of effects on downstream signaling pathways, primarily impacting cancer cell metabolism and survival.





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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com